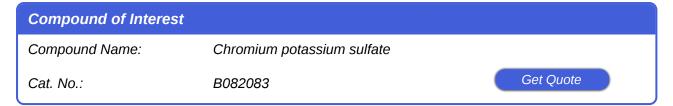


"characterization and comparison of various hydrates of chromium potassium sulfate"

Author: BenchChem Technical Support Team. Date: December 2025



A Comparative Guide to the Hydrates of Chromium Potassium Sulfate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed characterization and comparison of the various hydrates of **chromium potassium sulfate**, commonly known as chrome alum. The information presented is based on experimental data from scholarly sources, offering a comprehensive overview for research and development applications.

Chromium potassium sulfate, with the chemical formula KCr(SO₄)_{2·}nH₂O, is a double salt that exists in several hydration states.[1] The most prevalent and stable form is the dodecahydrate (n=12), but other lower hydrates, including the hexahydrate (n=6), dihydrate (n=2), and monohydrate (n=1), have also been identified.[1] The degree of hydration significantly influences the compound's physical and chemical properties.

Physicochemical Properties

The different hydrates of **chromium potassium sulfate** exhibit distinct properties, which are summarized in the table below. The dodecahydrate is a dark violet, crystalline solid that readily dissolves in water.[2] Upon heating, its aqueous solutions turn green.[1]



Property	Dodecahydr ate (KCr(SO ₄) ₂ · 12H ₂ O)	Hexahydrat e (KCr(SO ₄) ₂ · 6H ₂ O)	Dihydrate (KCr(SO ₄) ₂ · 2H ₂ O)	Monohydrat e (KCr(SO ₄) ₂ · H ₂ O)	Anhydrous (KCr(SO ₄) ₂)
Molar Mass	499.40 g/mol	391.31 g/mol	319.25 g/mol	301.23 g/mol	283.22 g/mol [1]
Appearance	Dark purple, octahedral crystals[1]	-	-	-	Greyish- brown powder[1]
Density	1.83 g/cm ³ [1]	-	-	-	-
Melting Point	89 °C (decomposes)[1]	-	-	-	400 °C (decomposes)[1]
Solubility in Water	24 g/100mL (at 20 °C)[1]	-	-	-	Insoluble

Data for the hexahydrate, dihydrate, and monohydrate are not readily available in comparative literature.

Crystal Structure

The dodecahydrate of **chromium potassium sulfate** crystallizes in a cubic system, a characteristic feature of alums.[1] Extensive studies using diffraction methods have been crucial in determining its precise three-dimensional structure.[3] The crystal lattice is composed of $[Cr(H_2O)_6]^{3+}$ octahedra, K^+ ions, SO_4^{2-} anions, and additional water molecules that contribute to the overall structure.[3] The specific crystal structures of the lower hydrates are less commonly reported but are expected to differ significantly due to the reduced water content.



Hydrate	Crystal System	Space Group	Unit Cell Parameters
Dodecahydrate	Cubic	Pa3	a = 12.2305 Å, $\alpha = \beta = \gamma = 90^{\circ}[4]$
Anhydrous	Hexagonal	-	a=4.7261 Å, c=8.0483 Å, α=β=90°, γ=120°[4]

Detailed crystallographic data for the hexahydrate, dihydrate, and monohydrate are not widely available.

Thermal Analysis

Thermogravimetric analysis (TGA) and Differential Scanning Calorimetry (DSC) are essential techniques to study the dehydration process of **chromium potassium sulfate** hydrates. The dehydration of the dodecahydrate is a multi-step process, with the water molecules being lost at different temperatures. A kinetic study of the dehydration of KCr(SO₄)₂·12H₂O shows a complex process influenced by the water vapor atmosphere.[5] The dehydration is initiated on the surface and proceeds inwards, with the rate-limiting step being the recrystallization of the product.[5]

Specific temperature ranges for the formation of lower hydrates during thermal decomposition are not consistently reported in the literature, indicating a complex and potentially overlapping dehydration process.

Experimental Protocols Synthesis of Chromium Potassium Sulfate Dodecahydrate

A common method for synthesizing **chromium potassium sulfate** dodecahydrate involves the reduction of potassium dichromate.[2]

Materials:

Potassium dichromate (K₂Cr₂O₇)



- Sulfuric acid (H₂SO₄)
- Ethanol (C₂H₅OH) or Sulfur dioxide (SO₂) as a reducing agent[2]

Procedure:

- Dissolve potassium dichromate in a sulfuric acid solution.
- Slowly add a reducing agent (e.g., ethanol) to the solution. The reaction is exothermic and should be controlled.
- The color of the solution will change from orange to dark green, and finally to a violet-blue, indicating the formation of Cr(III) ions.
- Allow the solution to cool and crystallize. The formation of dark violet octahedral crystals of KCr(SO₄)₂·12H₂O will be observed.[6]
- The crystals can be collected by filtration.[6]

X-ray Diffraction (XRD) Analysis

XRD is used to determine the crystal structure of the different hydrates.

Procedure:

- A powdered sample of the chromium potassium sulfate hydrate is placed in a sample holder.
- The sample is irradiated with a monochromatic X-ray beam.
- The diffraction pattern is recorded by a detector as a function of the diffraction angle (2θ).
- The resulting diffractogram provides information about the crystal lattice parameters and can be used to identify the specific hydrate phase.

Thermal Analysis (TGA/DSC)

TGA and DSC are used to study the thermal stability and dehydration process.[7]



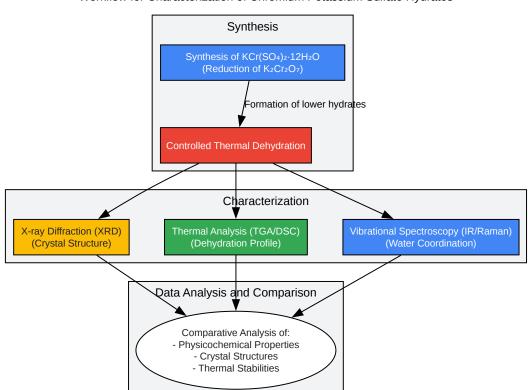
Procedure:

- A small, accurately weighed sample of the hydrate is placed in a crucible.
- The crucible is heated in a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate.
- The TGA instrument measures the change in mass of the sample as a function of temperature.[7]
- The DSC instrument measures the heat flow to or from the sample compared to a reference, identifying endothermic and exothermic transitions.[8]

Logical Workflow for Characterization

The following diagram illustrates a logical workflow for the synthesis and characterization of various **chromium potassium sulfate** hydrates.





Workflow for Characterization of Chromium Potassium Sulfate Hydrates

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Characterization workflow for **chromium potassium sulfate** hydrates.

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- To cite this document: BenchChem. ["characterization and comparison of various hydrates of chromium potassium sulfate"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082083#characterization-and-comparison-of-varioushydrates-of-chromium-potassium-sulfate]

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